Essential Safety and Operational Guide for Handling Efonidipine

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Compound of Interest

Compound Name:	*Efonidipine*
CAS No.:	*111011-63-3*
Cat. No.:	*B1671133*

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Efonidipine**. Adherence to these procedures is essential to ensure personal safety and minimize environmental impact.

Chemical Identification and Properties

Proper identification and understanding of the physical and chemical properties of **Efonidipine** are foundational to its safe handling.

Identifier	Efonidipine Hydrochloride Monoethanolate	Efonidipine Hydrochloride
Synonyms	NZ-105 hydrochloride monoethanolate	NZ-105 hydrochloride
CAS Number	111011-76-8[1]	111011-79-1, 111011-53-1[2][3]
Molecular Formula	C36H45ClN3O8P	C34H39ClN3O7P
Molecular Weight	714.18 g/mol [1]	668.1161 g/mol [3]

Hazard Classification

There are conflicting classifications regarding the hazards of **Efonidipine**. Therefore, a conservative approach, assuming a higher level of hazard, is recommended.

Hazard Statement	Classification	Source
Not a hazardous substance or mixture	-	[1][4]
Acute toxicity, Oral (Category 4)	Harmful if swallowed	[3]
Acute aquatic toxicity (Category 1)	Very toxic to aquatic life	[3]
Chronic aquatic toxicity (Category 1)	Very toxic to aquatic life with long lasting effects	[3]
Reproductive toxicity (Category 2)	Suspected of damaging fertility or the unborn child	[5]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Efonidipine** to minimize exposure risk.

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Protection Type	Specific Requirement	Rationale
Eye Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US)[2]	Protects eyes from splashes and dust.
Hand Protection	Chemical impermeable gloves[2]	Prevents skin contact and absorption.
Body Protection	Impervious clothing, such as a lab coat or disposable gown[3]	Protects skin from contamination.
Respiratory Protection	A suitable respirator should be used when there is a risk of dust or aerosol formation[3][6]	Prevents inhalation of the substance.

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"Researcher" -- "Lab_Coat" [label="Wears"];
"Researcher" -- "Respirator" [label="Wears (as needed)"];
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Caption: Required PPE for handling **Efonidipine**.

Operational Plan: Step-by-Step Handling Procedure

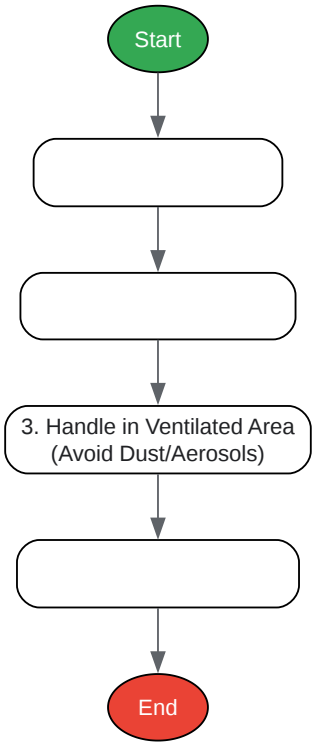
A systematic approach to handling **Efonidipine** is critical for safety and experimental integrity.

- Preparation:
  - Ensure the work area, such as a chemical fume hood, is clean and uncluttered.

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- Verify that an eye-wash station and safety shower are accessible[3].
- Don all required PPE as outlined in the table above.

- Handling:
  - Handle **Efonidipine** in a well-ventilated area, preferably within a chemical fume hood, to avoid the formation of dust and aerosols[2][3].
  - Avoid direct contact with skin and eyes[2][4].
  - Use non-sparking tools to prevent ignition sources[2].
- Storage:
  - Keep the container tightly sealed in a cool, well-ventilated area[3].
  - Store away from direct sunlight and sources of ignition[3].
  - Recommended storage temperatures are -20°C for the powder form or -80°C when in solvent[3].



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Caption: Step-by-step workflow for handling **Efonidipine**.

Emergency Procedures: First Aid and Accidental Release

Immediate and appropriate response to emergencies can significantly mitigate potential harm.

First Aid Measures

Exposure Route	Immediate Action
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen or artificial respiration. Seek immediate medical attention.[2] Avoid mouth-to-mouth resuscitation[1].
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with soap and plenty of water. Consult a physician.[2]
Eye Contact	Rinse with pure water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[2]

Accidental Release Plan

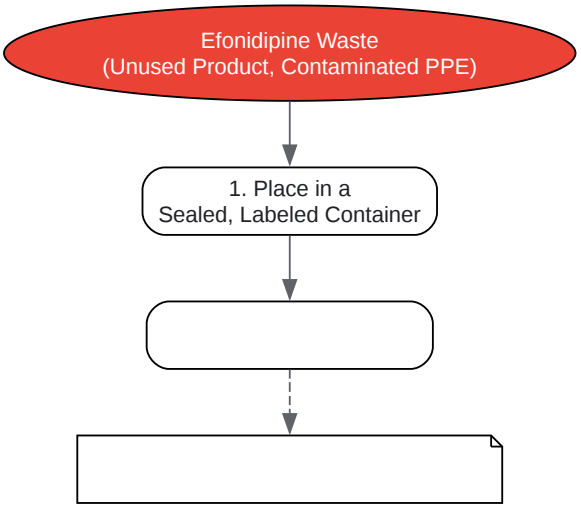
- Evacuate: Evacuate personnel to a safe area, upwind of the spill if possible[2].
- Ventilate: Ensure adequate ventilation in the area of the spill[1][2].
- Contain: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains[2].
- Clean-up:
  - Wear full personal protective equipment[1].
  - For solid spills, carefully sweep or scoop up the material and place it in a suitable, closed container for disposal[4]. Avoid creating dust[2][4].
  - For liquid spills, absorb with an inert material (e.g., sand, earth) and place in a sealed container for disposal.
- Decontaminate: Clean the spill area thoroughly.

Disposal Plan

Proper disposal of **Efonidipine** and its containers is crucial to prevent environmental contamination, particularly given its high toxicity to aquatic life[3].

- Unused Product: Offer the material to a licensed professional waste disposal company[4].
- Contaminated Materials: Any materials contaminated with **Efonidipine** (e.g., gloves, absorbent materials) should be placed in a sealed container and disposed of as hazardous waste.
- Environmental Precautions: Avoid release into the environment. Prevent the substance from entering drains, water courses, or the soil[3].

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Caption: Disposal plan for **Efonidipine** waste.

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